

# 2-Mercaptoethanesulfonic Acid (Mesna): A Comprehensive Technical Guide for Research Applications

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## Compound of Interest

Compound Name: 2-Mercaptoethanesulfonic acid

Cat. No.: B1222739

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## Introduction

**2-Mercaptoethanesulfonic acid**, commonly known as Mesna, is a synthetic organosulfur compound with significant applications in both clinical practice and biomedical research. Its sodium salt is widely used as a uroprotective agent to mitigate the urotoxic effects of certain chemotherapeutic agents, such as cyclophosphamide and ifosfamide. Beyond its established clinical use, Mesna exhibits potent antioxidant properties, making it a valuable tool in a variety of research settings. This in-depth technical guide provides a comprehensive overview of the physicochemical properties of Mesna, detailed experimental protocols for its key applications, and insights into its mechanisms of action.

## Physicochemical Properties of 2-Mercaptoethanesulfonic Acid

A thorough understanding of the physicochemical properties of **2-Mercaptoethanesulfonic acid** is fundamental for its effective application in research. These properties influence its solubility, stability, and reactivity in various experimental systems.

Property	Value
Chemical Structure	HS-CH <sub>2</sub> -CH <sub>2</sub> -SO <sub>3</sub> H
Molecular Formula	C <sub>2</sub> H <sub>6</sub> O <sub>3</sub> S <sub>2</sub>
Molecular Weight	142.20 g/mol
Appearance	White crystalline powder or colorless liquid.[1]
Melting Point	Approximately 106°C.[1] For the sodium salt: >240°C with decomposition.[2][3][4]
Boiling Point	No data available.
Solubility	Highly soluble in water.[1] The sodium salt is also soluble in DMSO (33 mg/mL) and slightly soluble in alcohol.[2][3][4]
pKa	The sulfonic acid group has a pKa < 0, while the thiol group has a pKa of approximately 9.5–10.5.[1]
Stability	Generally stable under standard conditions but may be oxidized in the presence of air, especially in solution.[1][5][6]

## Research Applications and Experimental Protocols

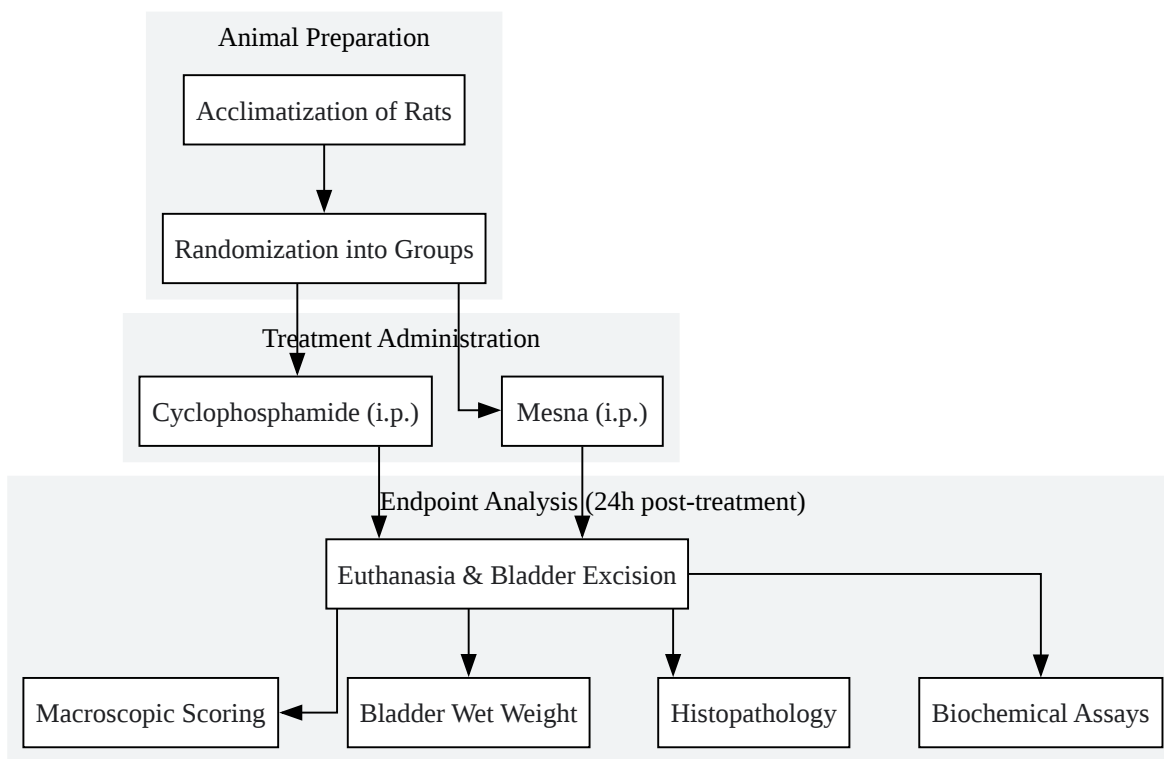
Mesna's utility in research stems primarily from its uroprotective and antioxidant activities. The following sections detail the experimental protocols to investigate these properties.

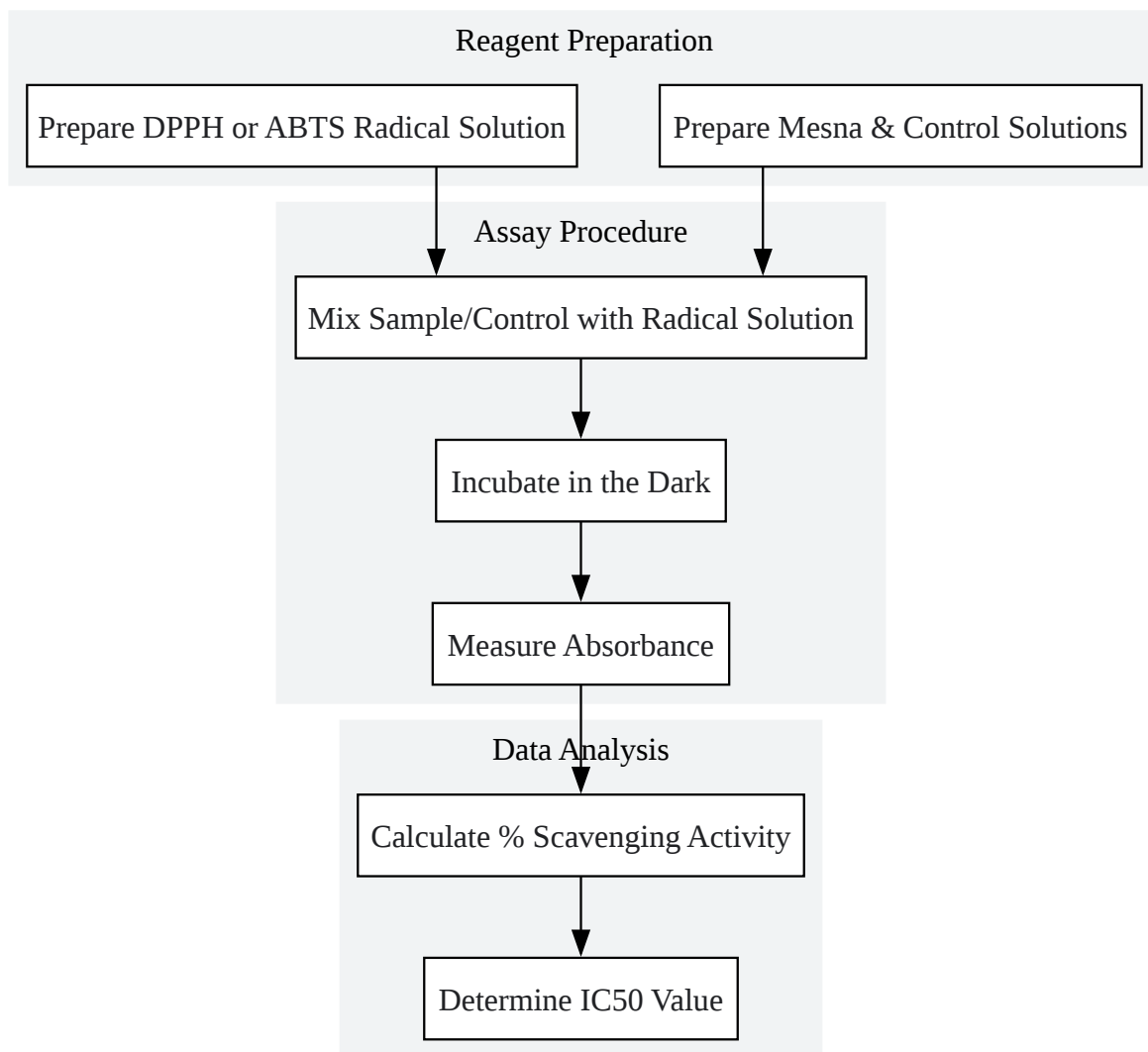
### Uroprotective Efficacy Assessment: Cyclophosphamide-Induced Hemorrhagic Cystitis Model

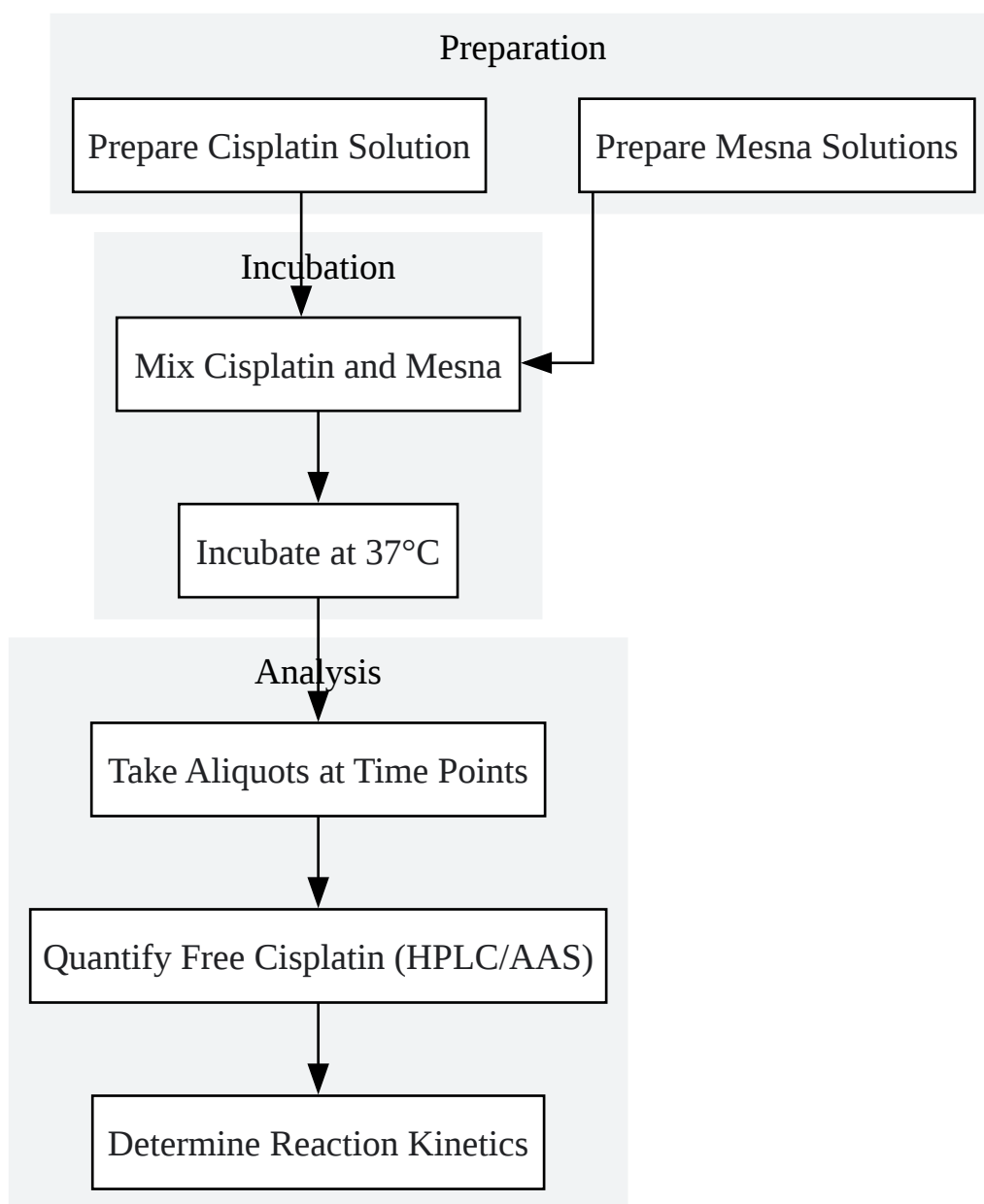
A common application of Mesna in preclinical research is the evaluation of its ability to prevent hemorrhagic cystitis induced by alkylating agents like cyclophosphamide (CYP) or ifosfamide.

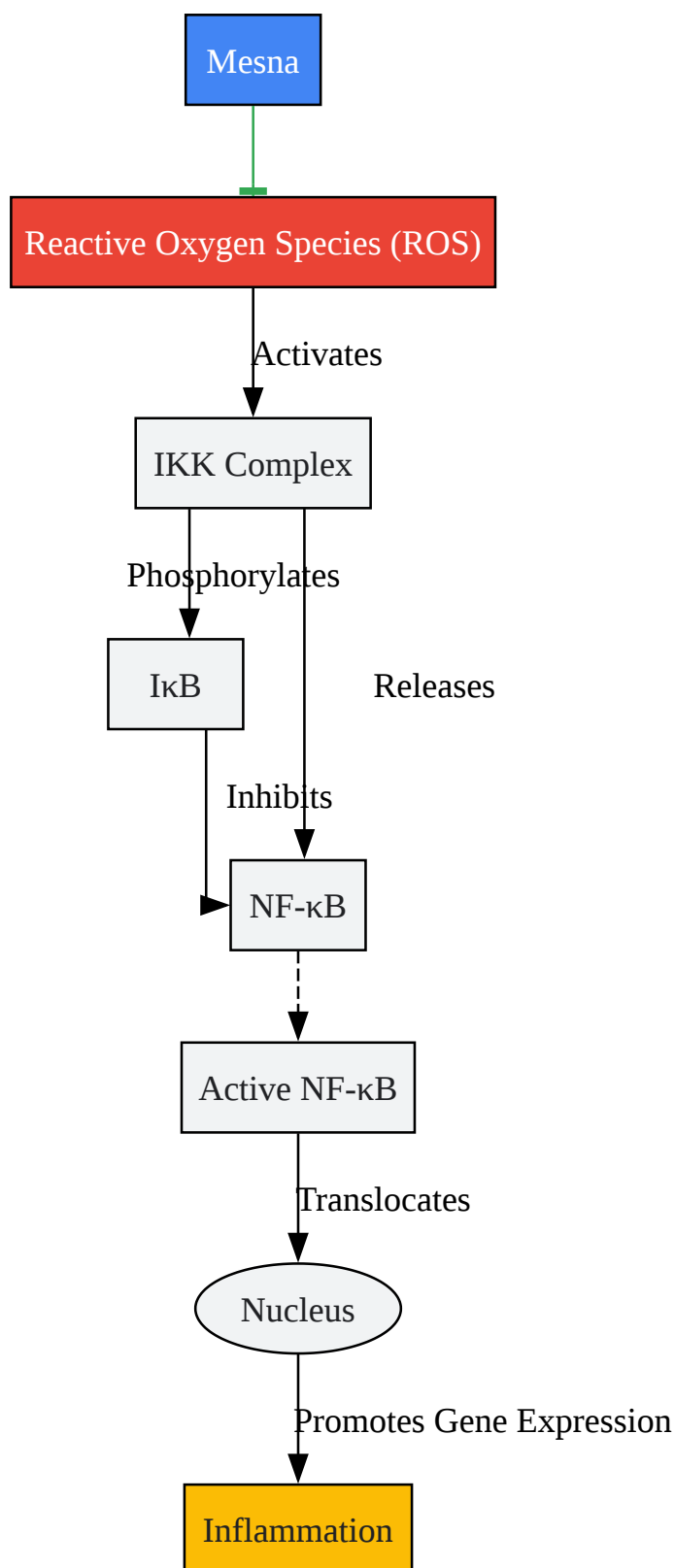
This protocol outlines the induction of hemorrhagic cystitis in rats and the assessment of Mesna's protective effects.

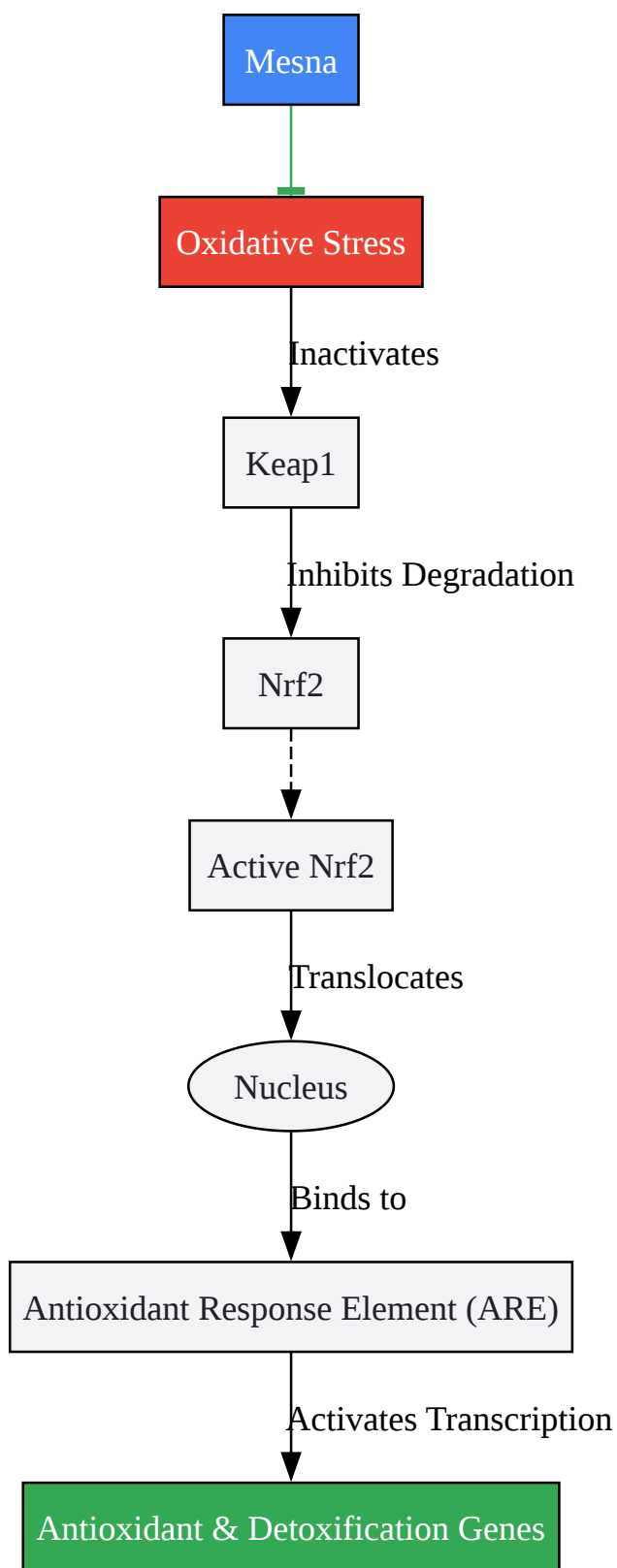
- **Animal Model:** Male Wistar rats (200-250 g) are commonly used. Animals should be housed under standard laboratory conditions with free access to food and water.
- **Induction of Hemorrhagic Cystitis:** A single intraperitoneal (i.p.) injection of cyclophosphamide (e.g., 150 mg/kg) is administered to induce hemorrhagic cystitis.<sup>[7]</sup>
- **Mesna Administration:** Mesna is typically administered i.p. at a dose that is a fraction of the cyclophosphamide dose. A common regimen is to administer Mesna (e.g., 30 mg/kg) at three time points: 20 minutes before, and 4 and 8 hours after the cyclophosphamide injection.<sup>[8]</sup>
- **Sham and Control Groups:**
  - **Control Group:** Receives saline instead of cyclophosphamide and Mesna.
  - **CYP Group:** Receives cyclophosphamide and saline instead of Mesna.
  - **Mesna Group:** Receives saline instead of cyclophosphamide and Mesna.
- **Evaluation of Uroprotection (24 hours post-CYP injection):**
  - **Macroscopic Evaluation:** The bladder is excised, and the severity of hemorrhage and edema is scored.
  - **Bladder Wet Weight:** An increase in bladder weight indicates edema.
  - **Histopathological Analysis:** Bladder tissues are fixed, sectioned, and stained (e.g., with Hematoxylin and Eosin) to assess for urothelial damage, inflammation, and hemorrhage.
  - **Biochemical Markers:** Bladder tissue homogenates can be analyzed for markers of oxidative stress (e.g., malondialdehyde - MDA) and antioxidant enzyme activity (e.g., superoxide dismutase - SOD, glutathione - GSH).











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